

Personal protective equipment for handling 3-Hydroxybutyronitrile

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Compound of Interest

Compound Name: 3-Hydroxybutyronitrile

Cat. No.: B154976

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Essential Safety and Handling Guide for 3-Hydroxybutyronitrile

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **3-Hydroxybutyronitrile**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Classification

3-Hydroxybutyronitrile is classified with the following hazards:

- Skin Irritation: Causes skin irritation.[1][2]
- Eye Irritation: Causes serious eye irritation.[1][2]
- Respiratory Irritation: May cause respiratory irritation.[1][2]

Physicochemical Properties

Property	Value	Source
Molecular Formula	C4H7NO	[1]
Molecular Weight	85.10 g/mol	[1]
Boiling Point	110 °C at 1 hPa	[3]
Flash Point	113 °C (closed cup)	[3]
Density	1.250 g/cm³ at 20 °C	[3]

Operational Plan for Handling 3-Hydroxybutyronitrile

A systematic approach is crucial for minimizing risks associated with **3-Hydroxybutyronitrile**. The following step-by-step plan outlines the procedures for safe handling, from preparation to disposal.

Preparation and Engineering Controls

- Ventilation: Always handle **3-Hydroxybutyronitrile** in a well-ventilated area.[\[4\]](#)[\[5\]](#) A chemical fume hood is recommended to control airborne concentrations.
- Safety Equipment: Ensure that an eyewash station and safety shower are readily accessible and in good working order.
- Gather Materials: Before starting, ensure all necessary personal protective equipment (PPE) and spill cleanup materials are available.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the final barrier against exposure. The following table details the required PPE for handling **3-Hydroxybutyronitrile**.

Body Part	Required PPE	Specifications
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are suitable. Change gloves every 30-60 minutes or immediately if contaminated or damaged.[6]
Body	Protective clothing	A long-sleeved laboratory coat is mandatory. For larger quantities or risk of splashing, chemical-resistant coveralls should be worn.[7]
Eyes/Face	Eye and face protection	Chemical safety goggles are required.[5][7] A face shield should be worn in addition to goggles when there is a significant risk of splashing.[6]
Respiratory	Respirator (if necessary)	An N95 or higher-rated respirator should be used if there is a risk of inhaling aerosols or if working outside of a fume hood.[6]

Handling and Experimental Procedures

- Avoid Contact: Take all necessary precautions to avoid direct contact with skin and eyes.[4]
- Personal Hygiene: Do not eat, drink, or smoke in the laboratory.[3][8] Wash hands thoroughly with soap and water after handling the chemical.[3]
- Container Management: Keep the container tightly closed when not in use.[4][9]

Storage

- Conditions: Store in a cool, dry, and well-ventilated area away from incompatible materials. [4][9]

- Container: Keep the container tightly sealed to prevent leakage and contamination.[4][9]

Disposal Plan

- Waste Collection: Collect all **3-Hydroxybutyronitrile** waste in a designated, properly labeled, and sealed container.
- Regulatory Compliance: Dispose of chemical waste in accordance with all local, regional, and national environmental regulations.[4][9] Do not dispose of it down the drain.

Emergency Response Plan

Immediate and appropriate action is critical in the event of an emergency.

Spills and Leaks

- Minor Spill:
 - Evacuate non-essential personnel from the immediate area.
 - Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand). [5]
 - Collect the absorbed material into a sealed container for disposal.
 - Clean the spill area with a suitable decontaminating agent.
- Major Spill:
 - Evacuate the laboratory immediately and alert others in the vicinity.
 - Contact your institution's emergency response team.
 - Prevent entry to the contaminated area.

Exposure Procedures

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. [3] [10] Seek immediate medical attention.
Skin Contact	Remove all contaminated clothing immediately. Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes. [3] Seek medical attention if irritation persists.
Inhalation	Move the individual to fresh air immediately. [3] [10] If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. [3] Never give anything by mouth to an unconscious person. [3] Seek immediate medical attention.

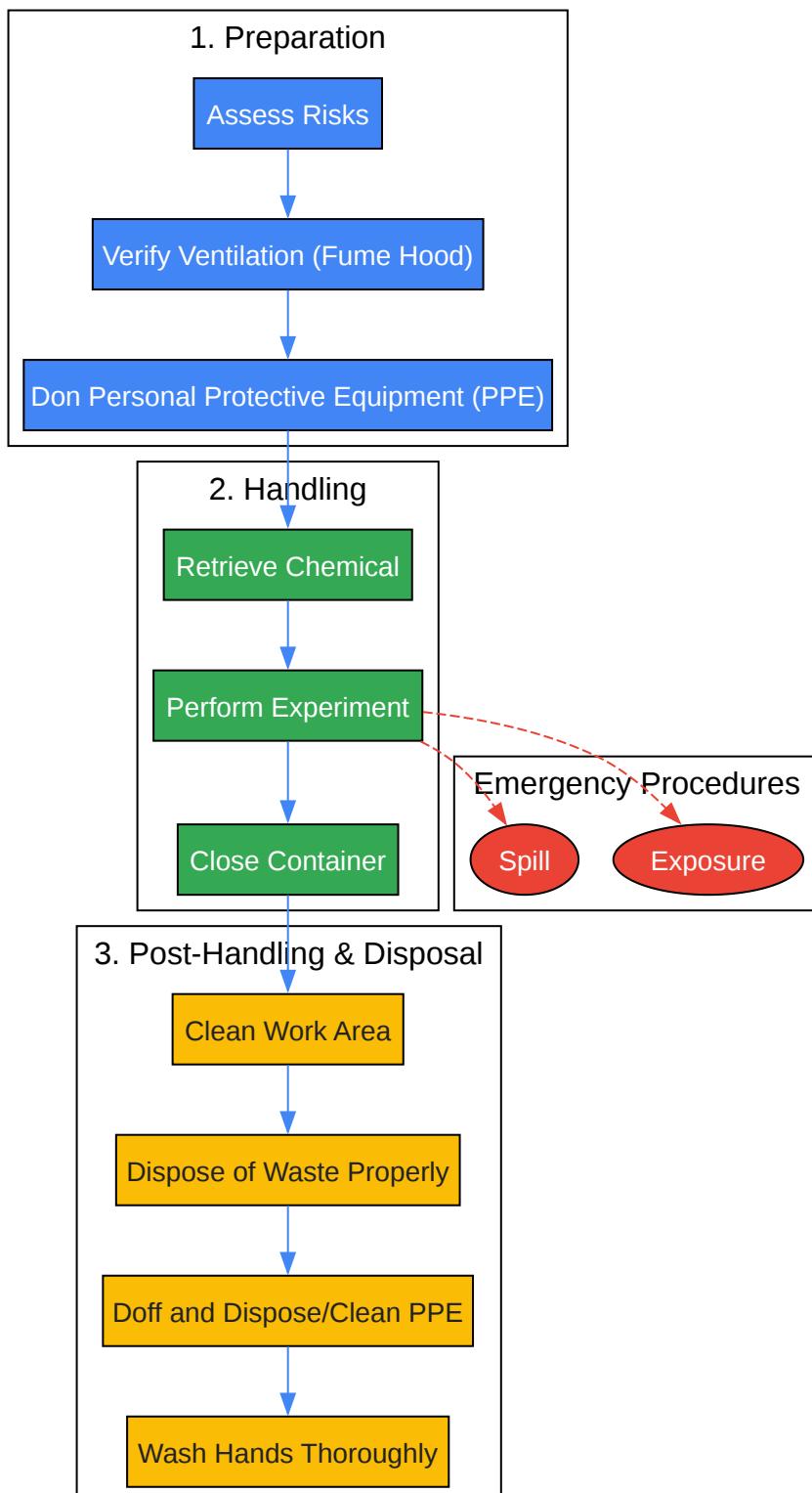
Fire

- **Extinguishing Media:** Use a dry chemical, carbon dioxide, water spray, or alcohol-resistant foam to extinguish the fire.[\[11\]](#)
- **Firefighter Protection:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[11\]](#)

Workflow Visualization

The following diagram illustrates the standard operating procedure for the safe handling of **3-Hydroxybutyronitrile**.

Safe Handling Workflow for 3-Hydroxybutyronitrile

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